

An In-depth Technical Guide to the Physical Properties of Bisphenoxyethanolfluorene

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Compound of Interest

Compound Name: 9,9-Bis[4-(2-hydroxyethoxy)phenyl]fluorene

Cat. No.: B037463

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Bisphenoxyethanolfluorene (BPEF) is a fluorene-based aromatic compound with increasing significance in materials science, particularly in the synthesis of high-performance polymers. This technical guide provides a comprehensive overview of the core physical properties of BPEF, catering to the needs of researchers, scientists, and professionals in drug development who may encounter this molecule in novel formulations or delivery systems. This document outlines key physical data, details the experimental methodologies for their determination, and presents a generalized workflow for the physical characterization of such compounds.

Core Physical Properties

Bisphenoxyethanolfluorene, identified by the CAS Number 117344-32-8, is a white crystalline powder at room temperature.^[1] Its chemical stability and specific optical and thermal properties make it a valuable monomer for the synthesis of polymers with high refractive indices, excellent thermal resistance, and transparency.^{[1][2][3][4]}

Data Presentation

The quantitative physical properties of Bisphenoxyethanolfluorene are summarized in the table below for easy reference and comparison.

Property	Value	Units
IDENTIFIERS		
CAS Number	117344-32-8	
IUPAC Name	2-[4-[9-[4-(2-hydroxyethoxy)phenyl]fluoren-9-yl]phenoxy]ethanol	
Synonyms	9,9-Bis[4-(2-hydroxyethoxy)phenyl]fluorene , BPEF	
MOLECULAR		
Molecular Formula	C ₂₉ H ₂₆ O ₄	
Molecular Weight	438.51	g/mol
PHYSICAL		
Appearance	White to off-white crystalline powder	
Melting Point	117 - 120	°C
Boiling Point	610.7	°C at 760 mmHg
Density	1.248	g/cm ³
Flash Point	323.1	°C
SOLUBILITY		
Water	Insoluble	
Organic Solvents	Soluble in toluene, anhydrous ethanol, acetone, ethyl acetate, and dichloromethane. [5] [6]	

Experimental Protocols

The following sections detail the standardized methodologies for determining the key physical properties of solid organic compounds like Bisphenoxyethanolfluorene.

Melting Point Determination (Capillary Method)

The melting point of Bisphenoxyethanolfluorene is determined using the capillary tube method, a technique widely recognized for its accuracy with crystalline solids. This method is standardized by organizations such as ASTM (E324) and OECD (Guideline 102).^{[1][7][8][9]}

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry Bisphenoxyethanolfluorene is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-4 mm.
- **Apparatus Setup:** The capillary tube is placed in a heating block or an oil bath apparatus equipped with a calibrated thermometer or a digital temperature sensor.
- **Heating:** The sample is heated at a slow, controlled rate, typically 1-2°C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample becomes liquid are recorded. The range between these two temperatures is the melting range. For a pure substance, this range is typically narrow.

Boiling Point Determination

The boiling point is determined at a specified pressure, as it is a pressure-dependent property. The OECD Guideline 103 describes several methods for this determination.^{[6][10][11][12]} Given the high boiling point of BPEF, methods such as differential scanning calorimetry or dynamic methods are suitable. A simplified distillation method is described below.

Methodology:

- **Apparatus:** A small-scale distillation apparatus is assembled, consisting of a distillation flask, a condenser, a receiving flask, and a calibrated thermometer.

- Procedure: A sample of Bisphenoxyethanolfluorene is placed in the distillation flask. The apparatus is heated, and the temperature is monitored.
- Measurement: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure, observed as a steady temperature of the vapor during distillation. The atmospheric pressure should be recorded simultaneously.

Solubility Determination

The solubility of Bisphenoxyethanolfluorene in various solvents is a key parameter for its application in synthesis and formulation. The OECD Guideline 105 provides a framework for testing water solubility.^{[10][13][14][15]} For organic solvents, a qualitative or quantitative assessment can be performed.

Methodology (Qualitative):

- Sample Preparation: A small, measured amount of Bisphenoxyethanolfluorene (e.g., 10 mg) is placed in a test tube.
- Solvent Addition: A measured volume of the solvent (e.g., 1 mL) is added to the test tube.
- Observation: The mixture is agitated at a constant temperature. Visual observation determines if the solid dissolves completely. If it dissolves, more solute can be added until saturation is reached. If it does not dissolve, the substance is classified as insoluble or sparingly soluble in that solvent.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for confirming the chemical structure of Bisphenoxyethanolfluorene.

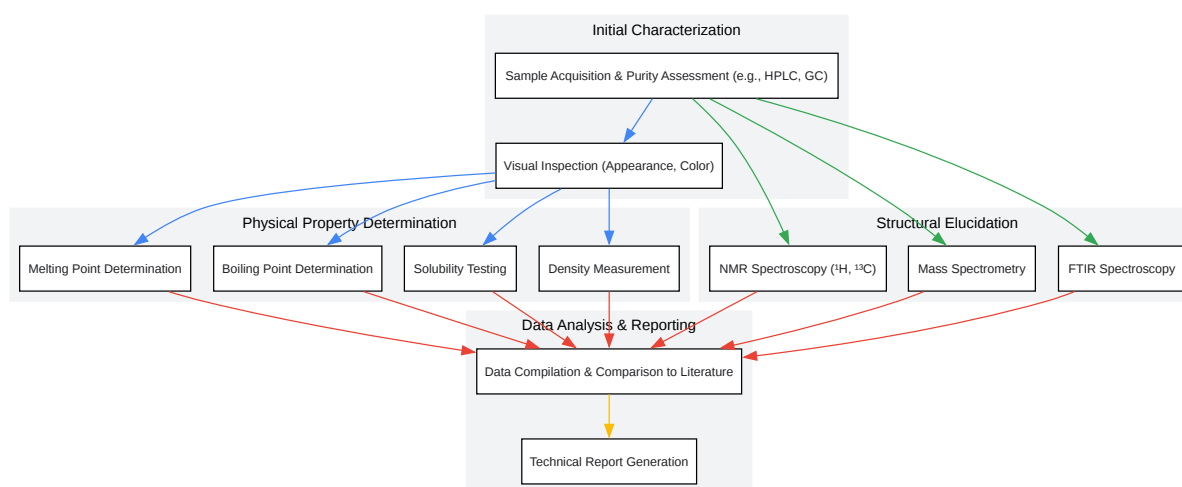
Methodology (¹H and ¹³C NMR):

- Sample Preparation: Approximately 5-25 mg of Bisphenoxyethanolfluorene is dissolved in a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in an NMR tube.^[16] The solution must be homogeneous and free of particulate matter.

- **Instrument Setup:** The NMR tube is placed in the spectrometer. The instrument is tuned, and the magnetic field is "shimmed" to achieve high homogeneity.
- **Data Acquisition:** Standard pulse sequences are used to acquire the ^1H and ^{13}C NMR spectra. Key parameters such as the number of scans, relaxation delay, and spectral width are optimized for the specific compound and desired resolution.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the physical and chemical characterization of a solid organic compound like Bisphenoxyethanolfluorene.



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Workflow for Physical and Chemical Characterization.

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